

Amidoxime Derivatives in Agriculture: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Anidoxime

Cat. No.: B1667402

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Amidoxime derivatives, a versatile class of chemical compounds, are gaining increasing attention in agricultural science for their potential applications as herbicides, fungicides, insecticides, and plant growth regulators. Their diverse biological activities offer promising avenues for the development of novel crop protection and enhancement strategies. This document provides detailed application notes, experimental protocols, and mechanistic insights for researchers, scientists, and drug development professionals interested in exploring the agricultural applications of amidoximes.

Herbicidal Applications

Certain amidoxime derivatives have demonstrated potent herbicidal activity, functioning as synthetic auxins that disrupt plant growth processes.

Featured Herbicidal Compounds and Efficacy Data

A notable example includes 6-indolylpyridine oxime ester/amide derivatives, which have shown significant efficacy against various weeds.^{[1][2][3]} Another class of compounds, N-benzyl-2-methoxybenzamides, has also exhibited promising herbicidal effects.^[4]

Table 1: Herbicidal Efficacy of 6-Indolylpyridine Oxime Ester/Amide Derivatives^[1]

Compound	Target Weed	Application Rate (g ai/ha)	Inhibition Rate (%)
9q	Echinochloa crus-galli	30	90-100
9q	Digitaria sanguinalis	30	90-100
9u	Echinochloa crus-galli	30	90-100
9u	Digitaria sanguinalis	30	90-100
9v	Echinochloa crus-galli	30	90-100
9v	Digitaria sanguinalis	30	90-100
9w	Echinochloa crus-galli	30	90-100
9w	Digitaria sanguinalis	30	90-100
9u	Broadleaf Weeds	7.5	>90
9w	Broadleaf Weeds	7.5	>90

Table 2: In Vitro IAA Inhibition by 6-Indolylpyridine Oxime Ester/Amide Derivatives

Compound	IC50 (μM)
9u	6.153
9w	4.389
Halauxifen-methyl (Commercial Herbicide)	9.061

Table 3: Herbicidal Efficacy of N-benzyl-2-methoxybenzamide Derivatives

Compound	Target Weed	Application Rate (g a.i. ha ⁻¹)	Inhibition (%)
4	Abutilon theophrasti	150	100
4	Amaranthus retroflexus	150	100
43	Abutilon theophrasti	150	100
43	Amaranthus retroflexus	150	100
44	Abutilon theophrasti	150	100
44	Amaranthus retroflexus	150	100

Experimental Protocol: Evaluation of Post-Emergence Herbicidal Activity

This protocol is adapted for testing the efficacy of synthetic auxin herbicides like the 6-indolylpyridine oxime ester/amide derivatives.

Objective: To assess the post-emergence herbicidal activity of test compounds on various weed species.

Materials:

- Test compounds (e.g., 6-indolylpyridine oxime ester/amide derivatives)
- Commercial standard herbicide (e.g., Halauxifen-methyl)
- Weed seeds (e.g., Echinochloa crus-galli, Digitaria sanguinalis, Abutilon theophrasti, Chenopodium album)
- Pots filled with a suitable soil mix
- Greenhouse facilities with controlled temperature and light conditions

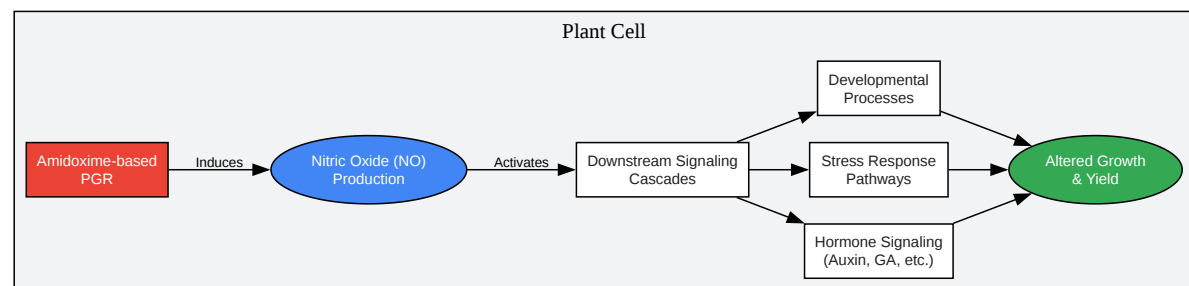
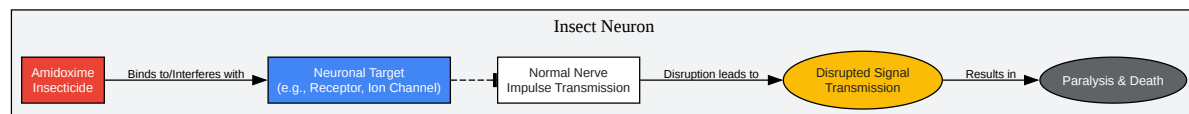
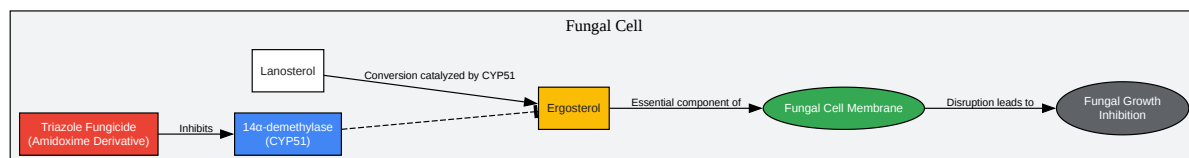
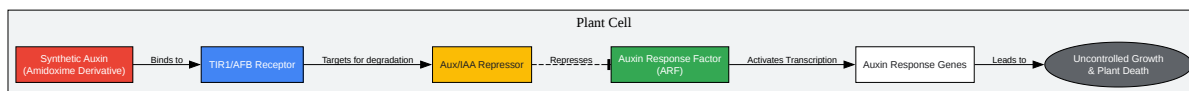
- Foliar spray equipment
- Tween-80 or other suitable surfactant

Procedure:

- **Plant Cultivation:** Sow nine seeds of each target weed species at a depth of 5 mm in pots filled with a vermiculite/nutrient-enriched soil mixture (1:1, m/m). Cultivate the plants in a greenhouse at 20–25 °C.
- **Herbicide Preparation:** Dissolve the test compounds and the commercial standard in a minimal amount of a suitable solvent (e.g., N,N-dimethylformamide). Dilute with water containing 0.1% Tween-80 to achieve the desired application concentrations (e.g., 7.5, 30, 150, 187.5 g ai/ha). A solvent-only solution serves as the negative control.
- **Herbicide Application:** When the weeds have reached the 2-3 leaf stage, apply the herbicide solutions as a foliar spray until runoff.
- **Incubation and Observation:** Return the treated plants to the greenhouse. Evaluate the herbicidal injury (e.g., chlorosis, necrosis, stunting) visually at 7, 14, and 21 days after treatment.
- **Data Analysis:** Record the percentage of inhibition for each treatment compared to the untreated control. Calculate the fresh weight of the aerial parts of the plants and express it as a percentage of the control.

Mechanism of Action: Synthetic Auxin Pathway

Synthetic auxin herbicides mimic the natural plant hormone indole-3-acetic acid (IAA), leading to uncontrolled and disorganized plant growth, which ultimately results in plant death. At high concentrations, these compounds bind to auxin receptors, such as TIR1, leading to the degradation of Aux/IAA transcriptional repressors. This, in turn, activates auxin response genes, causing a cascade of physiological disruptions.



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References

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